

Levomecol: A Technical Guide to its Composition and Active Ingredients

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Introduction

Levomecol is a topical combination ointment formulated for the treatment of purulent wounds, burns, and other inflammatory skin conditions.[1][2] Its clinical efficacy stems from the synergistic action of its two primary active pharmaceutical ingredients (APIs): the broadspectrum antibiotic Chloramphenicol and the tissue-regenerating agent Methyluracil.[3][4] This formulation is designed not only to combat bacterial infection but also to actively promote the physiological processes of wound healing.[5] The ointment base, composed of polyethylene glycols, further contributes to the therapeutic effect by providing an osmotic potential that helps to cleanse the wound of purulent exudate and necrotic tissue.[1][6] This document provides a detailed technical overview of **Levomecol**'s composition, the mechanisms of action of its core components, and the experimental methodologies used to validate its efficacy.

Quantitative Composition

The formulation of **Levomecol** is standardized to deliver a consistent dosage of its active ingredients. The components are summarized in the table below.



Component	Category	Concentration (per 1 g of Ointment)	Function
Chloramphenicol	Active Ingredient (Antibiotic)	7.5 mg	Inhibits bacterial protein synthesis, providing broadspectrum antimicrobial action against Grampositive and Gramnegative bacteria.[1]
Methyluracil	Active Ingredient (Anabolic/Regenerativ e)	40 mg	Stimulates cellular regeneration, accelerates tissue repair, promotes granulation, and exerts an anti-inflammatory effect.[1]
Polyethylene Glycol 1500	Excipient (Ointment Base)	q.s.	High molecular weight polymer providing ointment consistency and a hydrophilic, high-osmolarity base. [2][8]
Polyethylene Glycol 400	Excipient (Ointment Base)	q.s.	Low molecular weight polymer that acts as a solvent for the active ingredients and enhances their penetration into deep tissues.[1][2][8]

Table 1. Quantitative Composition and Function of **Levomecol** Components.

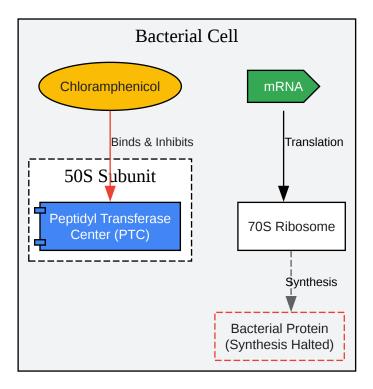


Active Ingredients: Mechanisms of Action Chloramphenicol: Antimicrobial Action

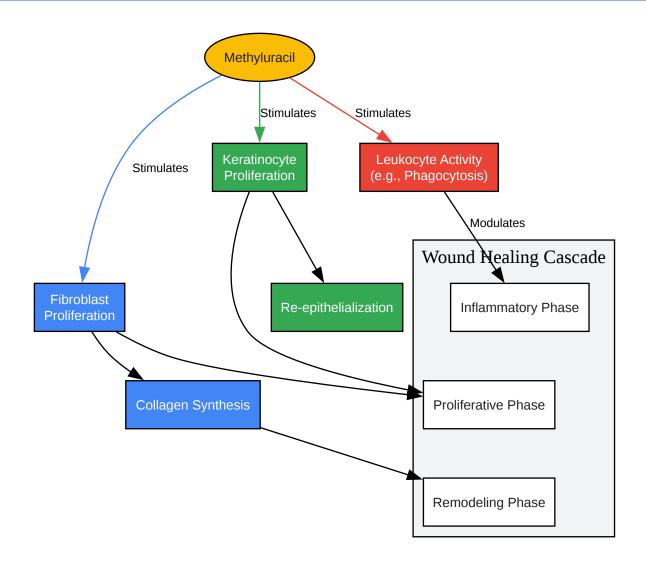
Chloramphenicol is a potent, broad-spectrum bacteriostatic antibiotic.[9][10] Its primary mechanism involves the inhibition of microbial protein synthesis, which is critical for bacterial growth and replication.[1][10]

Molecular Mechanism: Being lipid-soluble, Chloramphenicol diffuses across the bacterial cell membrane.[10] It then reversibly binds to the 50S subunit of the bacterial ribosome.[3][10][11] This binding action specifically blocks the peptidyl transferase step of protein elongation, preventing the formation of peptide bonds between amino acids.[10][12] This cessation of protein synthesis halts bacterial proliferation, allowing the host's immune system to clear the infection. It is effective against a wide range of pathogens commonly found in infected wounds, including staphylococci and Escherichia coli.[2][6]

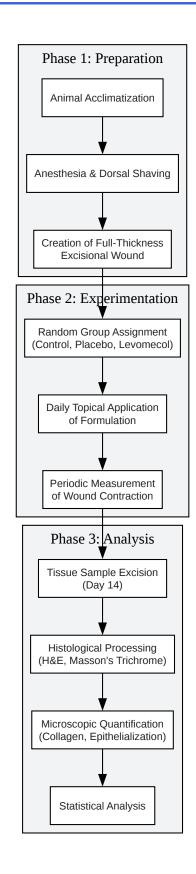












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